Technical Support Center: N-(2-Methylphenyl)anthranilic Acid Crystallization

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Compound of Interest	
Compound Name:	*N-(2-Methylphenyl)anthranilic acid*
CAS No.:	*16610-44-9*
Cat. No.:	*B097089*

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Introduction: The Stability vs. Solubility Paradox

You are likely here because **N-(2-Methylphenyl)anthranilic acid** (Mefenamic Acid) is presenting a classic BCS Class II challenge: it is highly permeable but poorly soluble, and its crystallization behavior is governed by a strict enantiotropic polymorphic relationship.[1]

In my experience scaling this API, 90% of failures stem from two root causes:

- Kinetic Trapping: Rapid precipitation locks the molecule into the metastable Form II (monoclinic), whereas regulatory bodies almost universally require the thermodynamically stable Form I (triclinic).
- Habit Malformation: The molecule has a high propensity to crystallize as high-aspect-ratio needles, leading to poor powder flow and capping during tableting.[1]

This guide moves beyond basic recipes. It provides the causality you need to fix these issues at the source.

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Module 1: Polymorph Control (Form I vs. Form II)

The Mechanism

Mefenamic acid exhibits enantiotropy.[2] Form I is the stable phase at ambient temperatures.[3] [4] Form II is stable only above the transition temperature (approx. 170–175°C). However, Form II has a lower activation energy for nucleation. If you cool too fast or use a high-supersaturation anti-solvent crash, you will generate Form II.[1]

The Fix: You must utilize Solvent-Mediated Phase Transformation (SMPT).[1] Even if Form II nucleates initially, maintaining a slurry in the correct solvent system allows Form II to dissolve and reprecipitate as the stable Form I.

Troubleshooting Workflow

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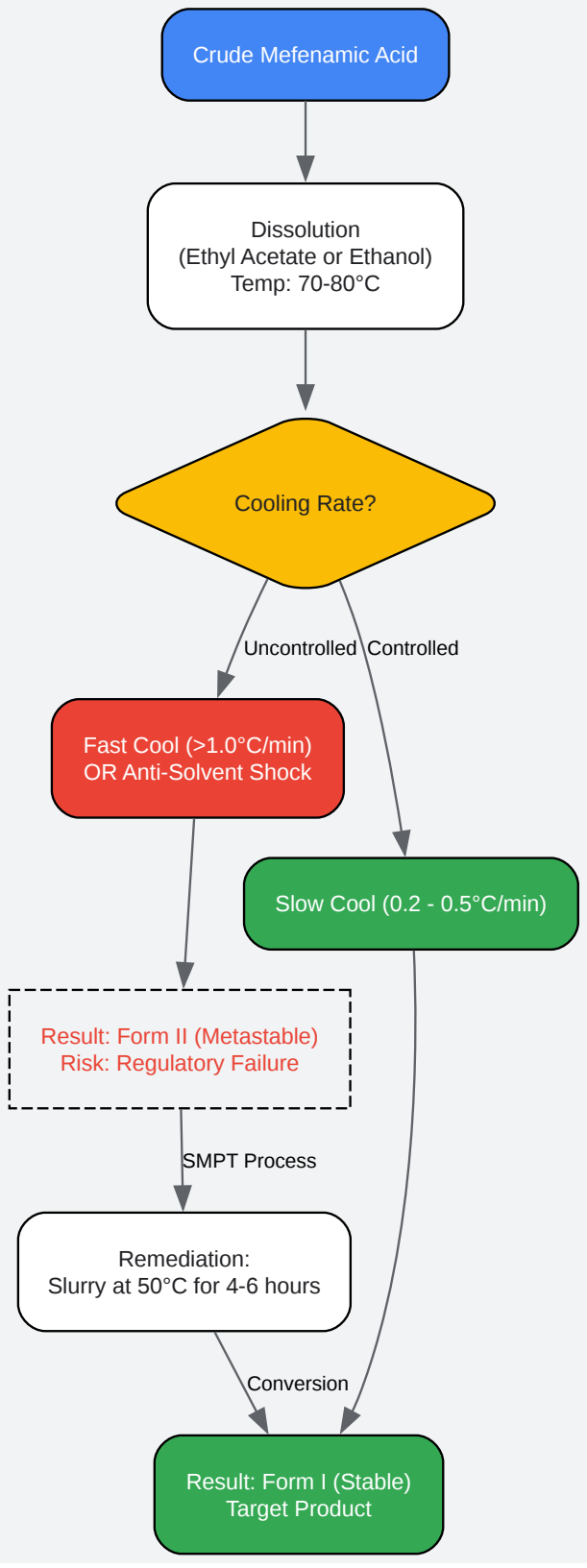

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Figure 1: Polymorph selection logic. Note that "fast cooling" kinetically favors Form II, which must be converted via slurry equilibration.[1]

Protocol: Ensuring Form I Purity

Objective: Produce 100% Form I with manageable particle size.

- Dissolution: Dissolve crude Mefenamic Acid in Ethyl Acetate at 75°C. (Solubility is approx. 0.0039 mole fraction at 25°C, increasing significantly with heat).[1]
- Filtration: Polish filter (0.45 µm) to remove heterogeneous nuclei (dust/seeds) that could trigger random polymorphism.
- Nucleation: Cool to 60°C. Seed with 1% w/w pure Form I crystals.
- Growth (Critical Step): Cool from 60°C to 20°C at a strict rate of 0.5°C/min.
  - Why? Rates >1.0°C/min generate high supersaturation, triggering Form II nucleation and needle formation.
- Ripening: If XRD indicates Form II presence, hold the slurry at 50°C for 4 hours. The metastable Form II will dissolve and deposit onto Form I crystals.

Module 2: Purity & Color Removal

The Issue

Mefenamic acid is synthesized via the Ullmann condensation of o-chlorobenzoic acid and 2,3-xylidine.[1] Common impurities include:

- Copper residues: From the catalyst.
- Oxidation products: Diphenylamine derivatives that turn the powder grey or brownish-yellow. [1]

Solubility Data for Purification

Choosing the right solvent is critical for rejecting these impurities.

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Solvent System	Solubility (Ambient)	Role in Purification
DMF / THF	Very High	Use for initial dissolution of highly impure crude.[1]
Ethyl Acetate	Moderate	Ideal for final crystallization (Form I control).
Ethanol	Moderate	Good alternative, but yields can be lower without anti-solvent.[1]
Water	Negligible	Strictly an anti-solvent.

Protocol: Activated Carbon Treatment

Scenario: Product meets purity specs by HPLC but fails visual inspection (off-white).

- Dissolve: Dissolve 10g Crude Mefenamic Acid in 40mL DMF (or THF) at 50°C.
- Adsorption: Add Activated Carbon (5% w/w relative to API).
  - Tip: Use acid-washed carbon to prevent leaching of iron/ash into the API.
- Chelation (Optional): If copper content is high (>10 ppm), add 0.5% EDTA to the solution.
- Contact Time: Stir for 30 minutes. Do not exceed 1 hour, or desorption of impurities may occur.
- Filtration: Filter hot through a Celite bed to remove carbon fines.
- Recrystallization: Add the filtrate dropwise into 120mL of Water (Anti-solvent) chilled to 5°C under rapid agitation.
  - Note: This "crash" method produces small particles (Form II likely). You must perform a subsequent recrystallization in Ethyl Acetate (Module 1) to restore Form I and proper habit.

Module 3: Particle Engineering (Flowability)

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The Issue: Needle Habit

Mefenamic acid naturally grows as needles along the hydrogen-bonding axis. Needles interlock, causing rat-holing in hoppers and poor die filling.[1]

The Fix: Supersaturation Control

To transform needles into blocks (prisms), you must keep supersaturation low throughout the cooling profile.

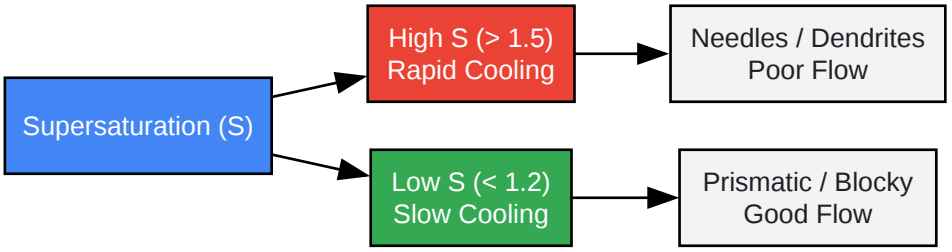

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Figure 2: Impact of supersaturation on crystal habit.[1] Lower supersaturation favors growth on the slow-growing faces, increasing the width of the crystals.

Key Parameter:

- Cooling Rate: 0.2°C/min to 0.5°C/min.
- Agitation: Low shear (tip speed < 1.5 m/s). High shear breaks needles, creating fines that ruin filtration times.[1]

FAQs: Troubleshooting Specific Failures

Q1: My DSC shows a small endotherm at 170°C before the main melt at 230°C. What is this? A: This is the signature of Form I contamination. The peak at ~170°C is the solid-solid transition of Form I converting to Form II (or vice versa depending on heating rate) or the melting of a metastable polymorph. Pure Form I should show a single sharp melting endotherm near 230°C. You need to extend your slurry ripening time in Ethyl Acetate.

Q2: The product is sticking to the reactor walls (scaling). A: This usually happens during anti-solvent addition (Water into DMF/Ethanol). You are hitting the "Oiling Out" zone where the API

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separates as a liquid droplet before crystallizing.

- Fix: Increase the temperature of the anti-solvent addition to keep the API in solution until seeds are added, or reduce the initial concentration.

Q3: Why is my dissolution rate low even though I have Form I? A: Check your Particle Size Distribution (PSD). If you grew large, blocky crystals to improve flow, you sacrificed surface area.[1]

- Fix: Micronization is standard for Mefenamic Acid. However, be careful—high-energy milling can induce a polymorphic shift back to amorphous or metastable forms.[1] Always re-check XRD after milling.

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